

Application Notes and Protocols for 8-Azido-cADPR Pull-Down Assays

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Compound of Interest

Compound Name: 8-Azido-cADPR

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These application notes provide a detailed protocol for the identification of cyclic ADP-ribose (cADPR) binding proteins using **8-Azido-cADPR**, a photoactivatable and clickable analog of cADPR. This technique, combining photoaffinity labeling with click chemistry-based affinity purification, is a powerful tool for discovering novel protein interactions and for screening potential therapeutic agents that modulate cADPR signaling pathways.

Introduction

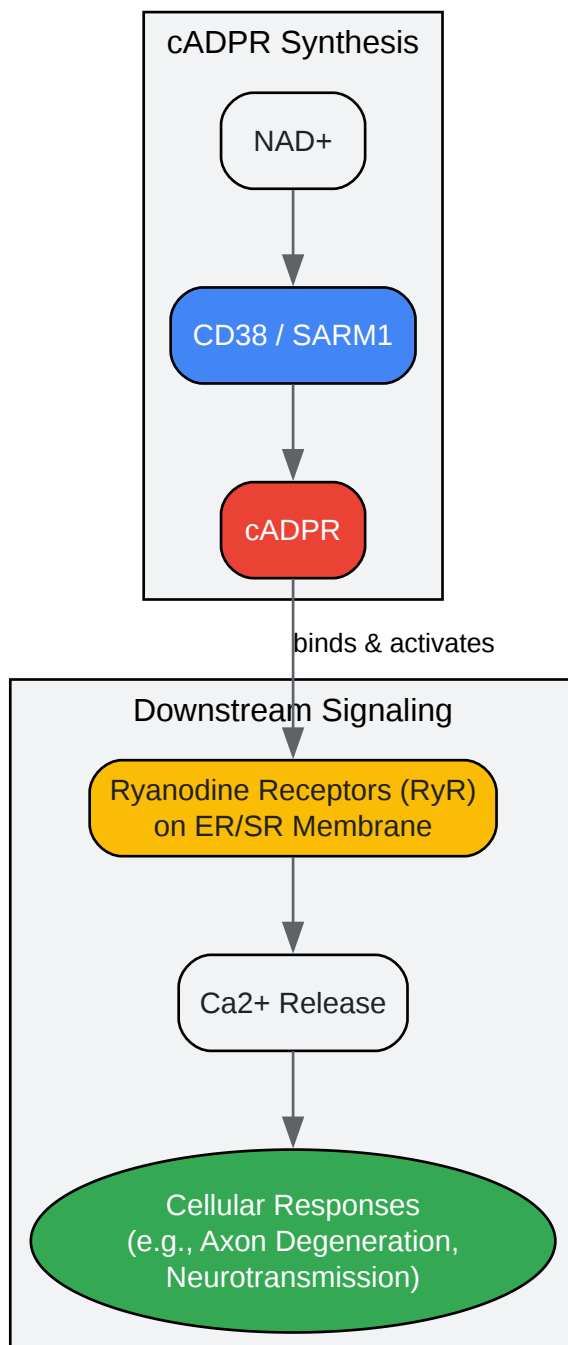
Cyclic ADP-ribose (cADPR) is a crucial second messenger that mobilizes intracellular calcium stores, playing a significant role in a variety of cellular processes, including muscle contraction, insulin secretion, and neuronal signaling.^[1] Dysregulation of cADPR signaling has been implicated in several diseases, making the identification of its protein interactome a key area of research for novel therapeutic targets. Enzymes such as CD38 and SARM1 are known to produce cADPR.^{[2][3]}

8-Azido-cADPR (8-N₃-cADPR) is a photoaffinity probe used to identify cADPR-binding proteins.^[4] This analog contains an azido group that, upon exposure to ultraviolet (UV) light, forms a highly reactive nitrene intermediate that covalently crosslinks to nearby amino acid residues of interacting proteins.^[4] Modern iterations of this probe are often bifunctional, incorporating a "clickable" alkyne group, which allows for the covalent attachment of a biotin tag via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry.^{[5][6][7]} This

enables the specific enrichment of crosslinked proteins using streptavidin-based affinity purification, followed by identification and quantification using mass spectrometry.

Signaling Pathway of cADPR

The diagram below illustrates the central role of cADPR in calcium signaling.

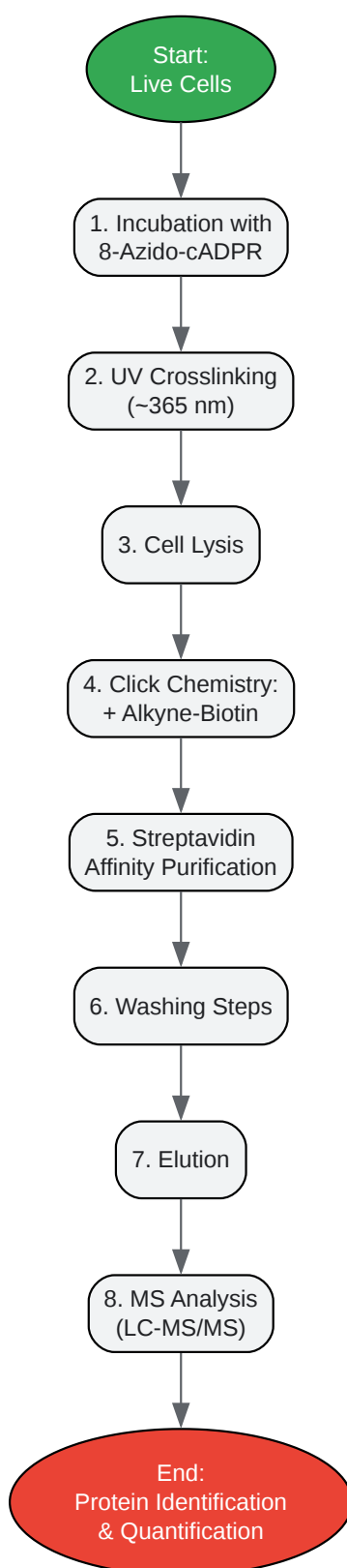


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Caption: cADPR signaling pathway.

Experimental Workflow for 8-Azido-cADPR Pull-Down Assay

The following diagram outlines the major steps of the experimental procedure.



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